

Introduction: Understanding the Significance of 3-(Phenylthio)phthalonitrile

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Compound of Interest

Compound Name: 3-(Phenylthio)phthalonitrile

CAS No.: 51762-68-6

Cat. No.: B1297928

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3-(Phenylthio)phthalonitrile (CAS No. 51762-68-6) is an aromatic dinitrile compound featuring a phenylthio group substituted on a phthalonitrile backbone. Its molecular structure, combining the reactive nitrile functionalities with the phenyl-sulfur linkage, makes it a valuable precursor in the synthesis of advanced materials. Phthalonitrile-based compounds are foundational building blocks for phthalocyanines, a class of intensely colored macrocyclic compounds used extensively as dyes, pigments, and sensitizers in photodynamic therapy and optical data storage.^{[1][2][3]}

Furthermore, the nitrile groups can undergo cyclotrimerization to form highly cross-linked, thermosetting polymers. These phthalonitrile resins are renowned for their exceptional thermal and oxidative stability, low water absorption, and superior flame retardancy, positioning them as high-performance materials for aerospace, military, and microelectronics applications.

Accurate characterization of the physical properties of **3-(Phenylthio)phthalonitrile** is therefore not an academic exercise; it is a critical prerequisite for its successful application. This guide provides a comprehensive overview of its core physicochemical and spectroscopic properties, grounded in established analytical methodologies. It is designed to equip

researchers, scientists, and drug development professionals with the technical insights necessary for handling, characterizing, and utilizing this versatile compound.

Part 1: Core Physicochemical Properties

The fundamental physical properties of a compound govern its behavior in various environments and are essential for process design, formulation, and quality control.

Property	Value	Source
CAS Number	51762-68-6	[4]
Molecular Formula	C ₁₄ H ₈ N ₂ S	[4][5][6]
IUPAC Name	3-(Phenylsulfanyl)benzene-1,2-dicarbonitrile	[7]
Molecular Weight	236.29 g/mol	[4][5][6]
Exact Mass	236.040819 g/mol	[5]
Appearance	Solid	[8]
Recommended Storage	Sealed in a dry environment at 2-8°C	[4][6]

Melting Point, Boiling Point, and Solubility

While specific experimental data for the melting and boiling points of **3-(Phenylthio)phthalonitrile** are not widely published, properties can be inferred from its parent structure, phthalonitrile, which has a melting point of 138–141 °C and a boiling point of approximately 304 °C.[1][2] The addition of the bulkier phenylthio group is expected to influence these values. Experimental determination is paramount and the protocol for this is detailed in Part 3.

Similarly, specific solubility data is sparse. Based on the behavior of phthalonitrile, **3-(Phenylthio)phthalonitrile** is expected to have low solubility in water but good solubility in common organic solvents such as dimethylformamide (DMF), dimethyl sulfoxide (DMSO), acetone, and benzene.[1][9][10] This is a direct consequence of its largely nonpolar aromatic structure.

Part 2: Spectroscopic and Spectrometric Characterization

Spectroscopic analysis provides an unambiguous fingerprint of a molecule's structure. The following techniques are indispensable for the verification and quality control of **3-(Phenylthio)phthalonitrile**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone of molecular structure elucidation in organic chemistry. Both ^1H and ^{13}C NMR are required for a complete structural assignment.

- ^1H NMR: The proton NMR spectrum provides information on the number, connectivity, and chemical environment of hydrogen atoms. For **3-(Phenylthio)phthalonitrile**, the spectrum is expected to show a complex series of multiplets in the aromatic region (typically 7.0-8.0 ppm), corresponding to the protons on both the phthalonitrile and phenylthio rings. A known spectrum was acquired in DMSO- d_6 .[\[5\]](#)
- ^{13}C NMR: The carbon NMR spectrum reveals the number and type of carbon atoms. Key expected signals include those for the two distinct nitrile carbons ($\text{C}\equiv\text{N}$), the carbon atom attached to the sulfur, and the remaining aromatic carbons.

Experimental Protocol: NMR Spectrum Acquisition

- Sample Preparation: Accurately weigh 5-10 mg of **3-(Phenylthio)phthalonitrile** and dissolve it in approximately 0.6 mL of a suitable deuterated solvent (e.g., DMSO- d_6 or CDCl_3) in a clean, dry NMR tube.
- Instrumentation: Place the NMR tube in the spectrometer's probe.
- Data Acquisition: Acquire the ^1H spectrum using standard parameters. Following this, acquire the ^{13}C spectrum, which will require a longer acquisition time due to the lower natural abundance of the ^{13}C isotope.
- Processing: Process the resulting Free Induction Decay (FID) with Fourier transformation, phase correction, and baseline correction to obtain the final spectrum.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is a rapid and powerful technique for identifying the functional groups present in a molecule.

The FTIR spectrum of **3-(Phenylthio)phthalonitrile** is dominated by a few key absorption bands:

- **Nitrile (C≡N) Stretch:** A sharp, strong, and highly characteristic absorption band is expected around 2230 cm^{-1} .^[1] The presence of this peak is a primary indicator of the phthalonitrile structure.
- **Aromatic C=C Stretch:** Multiple sharp bands of variable intensity will appear in the $1400\text{--}1600\text{ cm}^{-1}$ region, corresponding to the carbon-carbon stretching vibrations within the aromatic rings.
- **Aromatic C-H Stretch:** These signals typically appear above 3000 cm^{-1} .
- **C-S Stretch:** A weaker absorption corresponding to the carbon-sulfur bond may be observed in the fingerprint region.

Experimental Protocol: FTIR Spectrum Acquisition (ATR Method)

- **Background Scan:** Ensure the Attenuated Total Reflectance (ATR) crystal is clean and perform a background scan to capture the spectrum of the ambient environment.
- **Sample Application:** Place a small amount of the solid **3-(Phenylthio)phthalonitrile** powder directly onto the ATR crystal.
- **Apply Pressure:** Use the instrument's pressure clamp to ensure firm contact between the sample and the crystal.
- **Data Acquisition:** Scan the sample over the desired range (typically $4000\text{--}400\text{ cm}^{-1}$).
- **Cleaning:** Thoroughly clean the ATR crystal with a suitable solvent (e.g., isopropanol) after analysis.

Mass Spectrometry (MS)

Mass spectrometry is the definitive technique for determining the molecular weight of a compound and can provide structural information through analysis of fragmentation patterns.

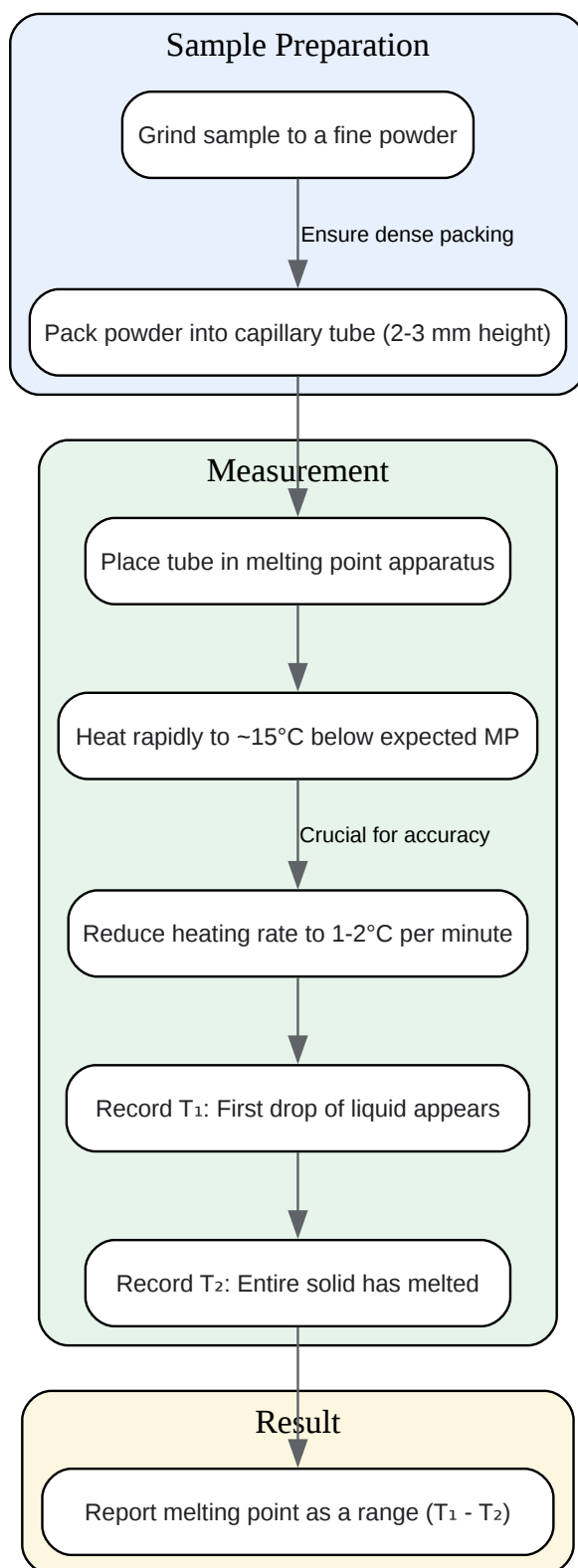
For **3-(Phenylthio)phthalonitrile**, high-resolution mass spectrometry (HRMS) should yield a molecular ion peak ($[M]^+$ or adducts like $[M+H]^+$) that corresponds precisely to its calculated exact mass of 236.040819 Da.^[5] This level of accuracy allows for unambiguous confirmation of the molecular formula. Fragmentation in the mass spectrometer may involve cleavage of the C-S bond or loss of nitrile groups.

Experimental Protocol: Mass Spectrum Acquisition (Direct Infusion ESI-MS)

- **Sample Preparation:** Prepare a dilute solution (1-10 $\mu\text{g/mL}$) of the sample in a suitable solvent such as acetonitrile or methanol.
- **Infusion:** Infuse the sample solution directly into the Electrospray Ionization (ESI) source of the mass spectrometer at a constant flow rate (e.g., 5-10 $\mu\text{L/min}$).
- **Data Acquisition:** Acquire the mass spectrum in either positive or negative ion mode. A survey scan across a wide mass range (e.g., m/z 100-500) will identify the molecular ion.
- **Tandem MS (MS/MS):** To study fragmentation, perform a tandem MS experiment by isolating the molecular ion and subjecting it to collision-induced dissociation (CID) to generate fragment ions.

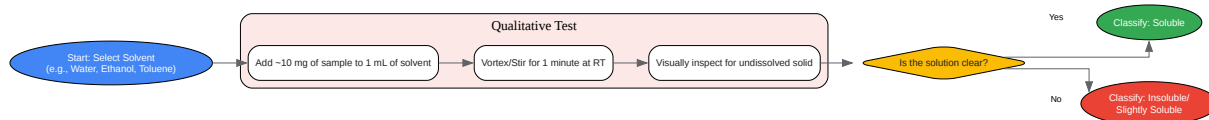
Part 3: Foundational Experimental Workflows

The following diagrams illustrate the logical workflows for determining two of the most fundamental physical properties.



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Caption: Workflow for Melting Point Determination.



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Caption: Workflow for Qualitative Solubility Assessment.

Part 4: Safety and Handling

While a specific Safety Data Sheet (SDS) for **3-(Phenylthio)phthalonitrile** is not universally available, data from the parent compound, phthalonitrile, and other substituted phthalonitriles indicates that significant caution is required. Phthalonitrile itself is highly toxic.^[1] Closely related compounds are classified as fatal if swallowed and may cause allergic skin reactions.

Core Safety Recommendations:

- **Engineering Controls:** All handling of solid powder and solutions should be conducted within a certified chemical fume hood to prevent inhalation of dust or vapors.
- **Personal Protective Equipment (PPE):** Wear a lab coat, chemical-resistant gloves (nitrile is a common choice), and splash-proof safety goggles at all times.
- **Handling:** Avoid creating dust. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area, as recommended at 2-8°C.^{[4][6]} Store locked up.
- **Disposal:** Dispose of waste material in accordance with local, state, and federal regulations for hazardous chemical waste.

Conclusion

3-(Phenylthio)phthalonitrile is a compound of significant interest for the development of high-performance materials. A thorough understanding and precise measurement of its physical properties are fundamental to its application. This guide outlines the key physicochemical characteristics, provides a validated framework for spectroscopic identification, and details the essential protocols for experimental determination and safe handling. By integrating these technical insights, researchers can confidently and effectively utilize this compound in their synthetic and material science endeavors.

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